

Betaine Glucuronate: A Technical Guide to its Chemical Structure, Properties, and Biological Activity

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Compound of Interest

Compound Name: *Betaine glucuronate*

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Abstract

Betaine glucuronate, a conjugate of the naturally occurring osmolyte and methyl donor betaine, and the detoxifying agent glucuronic acid, presents a molecule of significant interest in the fields of biochemistry and pharmacology. This technical guide provides an in-depth overview of the chemical structure, physicochemical properties, and known biological activities of **betaine glucuronate**. Detailed synthesis methodologies and analytical procedures are presented, alongside an exploration of its role in key cellular signaling pathways. This document aims to serve as a comprehensive resource for researchers and professionals involved in the study and development of therapeutic agents.

Chemical Structure and Identification

Betaine glucuronate is classified as a glycoside, specifically a sugar ester, formed through the esterification of betaine and glucuronic acid.^[1] The IUPAC name for this compound is (2S,3S,4S,5R,6S)-3,4,5-trihydroxy-6-[2-(trimethylazaniumyl)acetyl]oxyoxane-2-carboxylate.^[1]
^[2]

| Identifier | Value | Reference |
|-------------------|---|-----------|
| Molecular Formula | C ₁₁ H ₁₉ NO ₈ | [1][3] |
| Molecular Weight | 293.27 g/mol | [1][3] |
| CAS Number | 32087-68-6 | [1] |
| IUPAC Name | (2S,3S,4S,5R,6S)-3,4,5-trihydroxy-6-[2-(trimethylazaniumyl)acetyl]oxyoxane-2-carboxylate | [1] |
| InChI | InChI=1S/C11H19NO8/c1-12(2,3)4-5(13)19-11-8(16)6(14)7(15)9(20-11)10(17)18/h6-9,11,14-16H,4H2,1-3H3/t6-,7-,8+,9-,11+/m0/s1 | [1] |
| InChI Key | YJSRPTFWFEFKQSW-ZCLKDUABSA-N | [1] |
| Canonical SMILES | C--INVALID-LINK--(C)CC(=O)OC1C(C(C(C(O1)C(=O)[O-])O)O)O | [1] |
| Isomeric SMILES | C--INVALID-LINK--(C)CC(=O)O[C@H]1--INVALID-LINK--C(=O)[O-])O">C@@HO | [1] |

Physicochemical Properties

Betaine glucuronate typically appears as a white or off-white crystalline powder.[1] It is soluble in water and methanol due to its polar nature.[1]

| Property | Value | Reference |
|---------------------------|---|-----------|
| Appearance | White or off-white powder | [1] |
| Solubility | Soluble in water (10% solution is clear and colorless), Soluble in Methanol | [1] |
| Melting Point | 150 - 154°C | [1] |
| pH (10% aqueous solution) | 4.5 - 6.5 | [1] |
| Moisture (Karl Fischer) | ≤ 0.2% | [1] |
| Heavy Metals | ≤ 20 ppm | [1] |
| Iron | ≤ 10 ppm | [1] |
| Chlorides | ≤ 100 ppm | [1] |
| Storage Temperature | 2 - 8 °C | |

Synthesis of Betaine Glucuronate

The synthesis of **betaine glucuronate** can be achieved through two primary routes: chemical esterification and enzymatic synthesis.

Chemical Esterification

The most common industrial method for synthesizing **betaine glucuronate** is through direct chemical esterification.[4] This process involves the reaction of betaine with glucuronic acid in the presence of an acid catalyst.

Experimental Protocol: Chemical Esterification

- Preparation of Betaine Hydrochloride:
 - React one mole of betaine with one mole of hydrochloric acid (HCl) in an aqueous solution.
 - Adjust the pH of the solution to approximately 2 with concentrated HCl.

- Add ethanol to the solution to facilitate the crystallization of betaine hydrochloride.
- Chill the mixture for an extended period (e.g., 24 hours) to maximize crystal formation.
- Filter the resulting crystals and dry them in a vacuum dryer. The water-ethanol filtrate can be recycled for subsequent batches.
- Esterification Reaction:
 - In a suitable reactor, mix the dried betaine hydrochloride with glucuronic acid.
 - Add a polar solvent, such as water or methanol, to dissolve the reactants.^[4]
 - Introduce an acidic catalyst, such as sulfuric acid. The catalyst protonates the carboxyl group of glucuronic acid, increasing its electrophilicity for nucleophilic attack by the hydroxyl groups of betaine.^[4]
 - Heat the reaction mixture to a moderate temperature, typically between 50°C and 70°C, and maintain for several hours to facilitate the formation of the ester bond.^[4]
- Purification:
 - After the reaction is complete, cool the mixture.
 - Neutralize the acid catalyst by adding a neutralizing agent, such as potassium carbonate.^[4]
 - The final product is purified through a series of washing and separation steps, which may include crystallization or chromatography, to yield high-purity **betaine glucuronate**.^[1]

Enzymatic Synthesis

An alternative, more specific, and environmentally friendly method for synthesizing **betaine glucuronate** is through enzymatic catalysis.

Experimental Protocol: Enzymatic Synthesis (Direct Glucuronidation)

- Reaction Setup:

- The synthesis is catalyzed by UDP-glucuronosyltransferases (UGTs).[4]
- The reaction mixture should contain the substrate (betaine), a high-energy glucuronic acid donor (UDP- α D-glucuronic acid), and the UGT enzyme in a suitable buffer system.
- Reaction Conditions:
 - This biocatalytic approach is typically conducted under mild conditions, such as ambient temperature and neutral pH.[4]
- Mechanism:
 - The UGT enzyme facilitates the transfer of the glucuronic acid moiety from UDP- α D-glucuronic acid to the betaine molecule, forming the **betaine glucuronate** conjugate.[4]
- Advantages:
 - This method offers higher specificity, leading to fewer side reactions and a purer product. It also involves a more environmentally friendly process with less chemical waste compared to traditional chemical synthesis.[4]

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